

Operational Guide: Proper Disposal Procedures for Z-D-Ala-Phe-OH[1]

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Compound of Interest

Compound Name: Z-D-Ala-Phe-OH

CAS No.: 19542-44-0

Cat. No.: B096264

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Executive Summary & Immediate Action

Z-D-Ala-Phe-OH (N-Carbobenzoxy-D-alanyl-L-phenylalanine) is a hydrophobic, protected dipeptide intermediate commonly used in drug discovery.[1] While not classified as acutely toxic (e.g., P-listed) under EPA RCRA standards, it must be managed as Non-Regulated Organic Chemical Waste.

Core Directive:

- NEVER dispose of this substance down the drain. Its hydrophobicity causes immediate precipitation in aqueous lines, leading to costly infrastructure blockages.
- PRIMARY DISPOSAL: High-temperature incineration via an approved chemical waste contractor.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties of the analyte is the first step in safe disposal. The "Z" (Carbobenzyloxy) group adds significant lipophilicity to the peptide, altering its waste compatibility.

Table 1: Physicochemical Data for Disposal Logic

Property	Specification	Operational Implication
Chemical Name	Z-D-Ala-Phe-OH	N-terminal protected dipeptide
CAS Number	19542-44-0	Use for waste manifesting
Molecular Weight	370.41 g/mol	High C/N ratio favors incineration
Physical State	White Powder	Dust hazard; requires particulate mask
Solubility	High: DMF, DMSO, MeOH Low: Water	Do not dilute with water for disposal
Acidity	Weakly Acidic (C-term -OH)	Compatible with standard organic waste streams

Hazard Assessment (GHS):

- Signal Word: WARNING
- Hazard Statements: H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant).
- Bioactivity: As a peptide derivative, it possesses potential biological activity.^[2] Treat as a sensitizer.

Pre-Disposal Protocol: The "Why" and "How"

Scientific Integrity Note: Many researchers err by treating peptide intermediates as "biological waste" (autoclave) or "benign salts" (drain). Both are incorrect.

1. The Hydrophobicity Trap (Causality): The Carbobenzyloxy (Z) group and Phenylalanine side chain make this molecule highly hydrophobic. If dissolved in a water-miscible solvent (like Acetone) and poured into a sink with running water, the sudden change in polarity will cause the peptide to crash out of solution, forming a gummy, insoluble plug in the P-trap.

- Rule: Keep waste streams organic.

2. Chemical Compatibility (Self-Validating System): Before binning, verify the matrix. **Z-D-Ala-Phe-OH** contains a free carboxylic acid.

- Avoid: Mixing large quantities of solid peptide with strong concentrated bases (NaOH) in waste drums, as this generates heat (exothermic neutralization).
- Preferred: Neutral organic solid waste or non-halogenated liquid waste.

Step-by-Step Disposal Workflow

Scenario A: Solid Waste (Pure Powder or Contaminated Debris)

Applicability: Expired reagents, weighing paper, contaminated gloves, spill cleanup.

- Segregation: Isolate **Z-D-Ala-Phe-OH** from oxidizers (e.g., nitrates, perchlorates).
- Containerization: Place solid waste in a wide-mouth HDPE (High-Density Polyethylene) jar or a dedicated "Solid Organic Waste" drum.
- Labeling:
 - Primary Constituent: **Z-D-Ala-Phe-OH** (50-100%)[1]
 - Hazard Class: Irritant
 - RCRA Code: "Non-Regulated Chemical Waste" (unless mixed with listed solvents).
- Final Disposition: Incineration.

Scenario B: Liquid Waste (Reaction Mixtures/Mother Liquor)

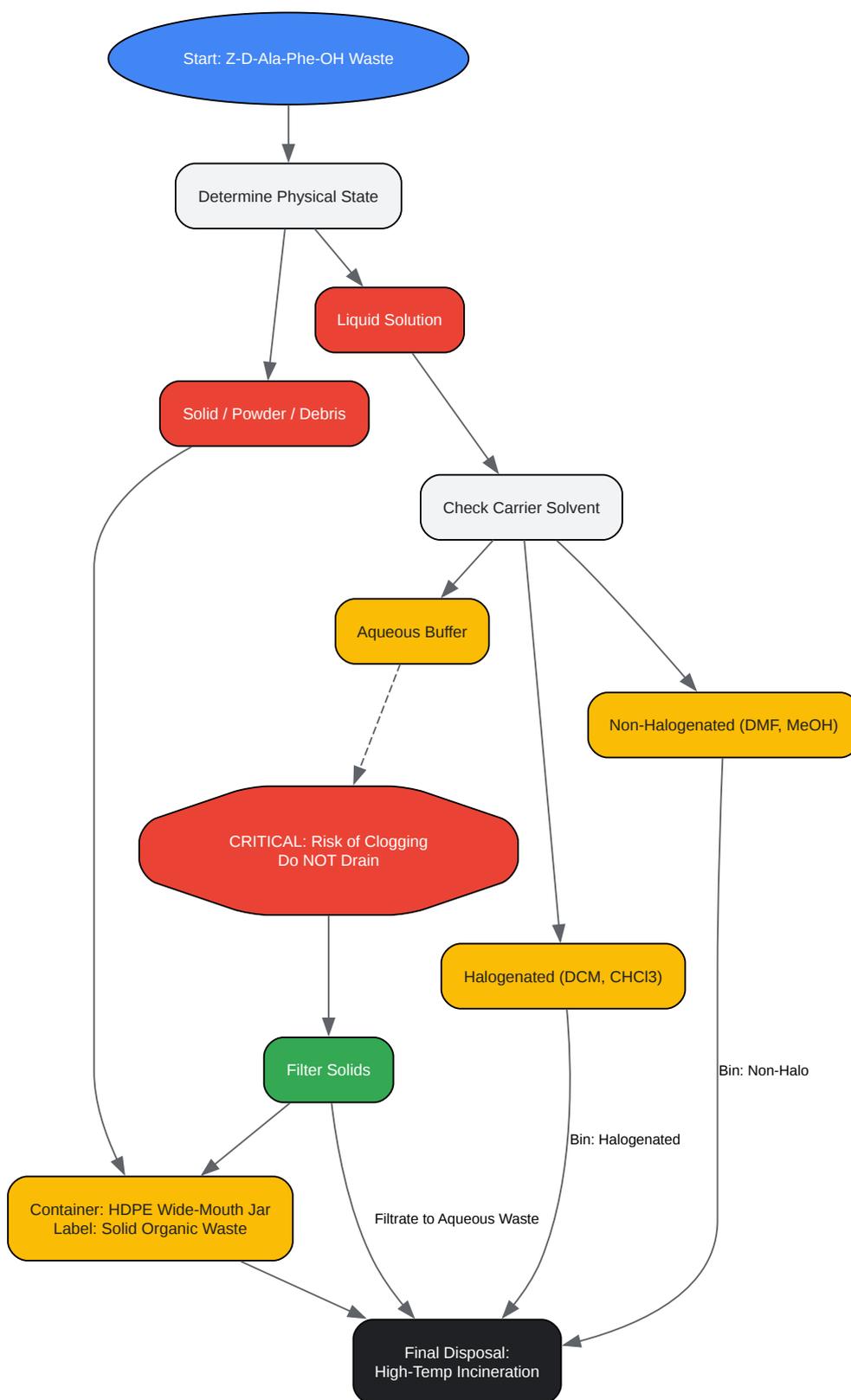
Applicability: HPLC effluent, synthesis washes (DMF/MeOH).

- Solvent Assessment: Determine the carrier solvent.
 - If Halogenated (DCM, Chloroform): Segregate into "Halogenated Waste."
 - If Non-Halogenated (MeOH, DMF, DMSO): Segregate into "Non-Halogenated Waste."

- **Dissolution Check:** Ensure the peptide is fully dissolved. If sludge is present, filter the solids and dispose of them as Scenario A.
- **pH Check:** Ensure waste stream is pH 4–10. Extreme pH can degrade the Z-group, releasing benzyl bromide (lachrymator) or benzyl alcohol under specific stress conditions.

Visual Decision Logic (DOT Diagram)

The following diagram illustrates the decision tree for disposing of **Z-D-Ala-Phe-OH**, ensuring compliance and preventing infrastructure damage.



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Figure 1: Decision matrix for **Z-D-Ala-Phe-OH** disposal.[1] Note the critical intervention point for aqueous mixtures to prevent plumbing damage.

Emergency Contingencies

Spill Response (Dry Powder):

- PPE: Wear nitrile gloves, lab coat, and N95/P100 particulate respirator.
- Containment: Do not sweep dry (creates dust). Cover with wet paper towels or use a HEPA vacuum.
- Cleanup: Wipe area with 70% Ethanol or Isopropanol. The peptide is soluble in alcohol, ensuring efficient removal.
- Disposal: Place all cleanup materials into the Solid Organic Waste bin.

Accidental Drain Exposure: If the substance enters a sink drain:

- Do NOT flush with cold water (promotes precipitation).
- Flush with warm soapy water or Ethanol/Methanol (if permitted by local regulations) to attempt solubilization.
- Notify facilities immediately if flow rate decreases.

Regulatory Framework & Compliance

This protocol aligns with the following regulatory standards:

- EPA RCRA (USA): 40 CFR 261.[3] While not a listed hazardous waste (P or U list), it falls under the "General Duty Clause" to manage chemical waste responsibly.
- REACH (EU): Ensure downstream incineration to prevent environmental accumulation of bioactive peptides.

References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2023). Resource Conservation and Recovery Act (RCRA) Regulations. [\[3\]](#)[\[4\]](#) Retrieved from [\[Link\]](#)

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Sources

- [1. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk \[essr.umd.edu\]](#)
- [2. chemimpex.com \[chemimpex.com\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. Waste Disposal & Trash Pickup | Republic Services \[republicservices.com\]](#)
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